

Introduction: Characterizing a Key Aroma Compound

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *Isobutyl tiglate*

Cat. No.: *B1588475*

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Isobutyl tiglate (2-methylpropyl (E)-2-methylbut-2-enoate) is an organic ester recognized for its characteristic herbal and pungent aroma, finding application in the flavor and fragrance industries.[1] Structurally, it is the ester formed from tiglic acid and isobutanol. Accurate structural elucidation and purity assessment are paramount in the development and quality control of products containing this compound. This guide provides a comprehensive overview of the core spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy—used to characterize **isobutyl tiglate**.

As a Senior Application Scientist, the objective here is not merely to present data, but to provide a validated, logical framework for its acquisition and interpretation. We will explore the causality behind experimental choices and demonstrate how an integrated spectroscopic approach provides unambiguous structural confirmation.

Compound Profile:

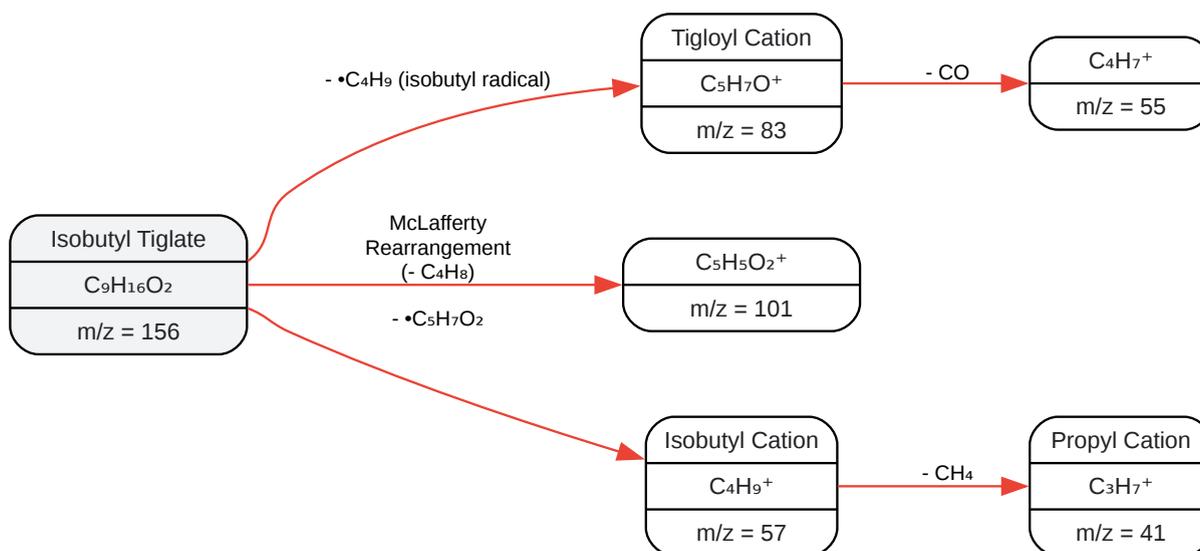
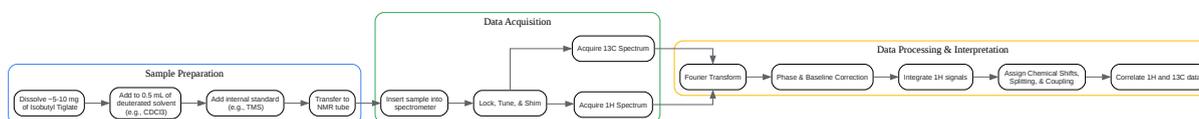
Property	Value	Source
IUPAC Name	2-methylpropyl (E)-2-methylbut-2-enoate	PubChem[2]
CAS Number	61692-84-0	The Good Scents Company[1]
Molecular Formula	C ₉ H ₁₆ O ₂	NIST WebBook[3]

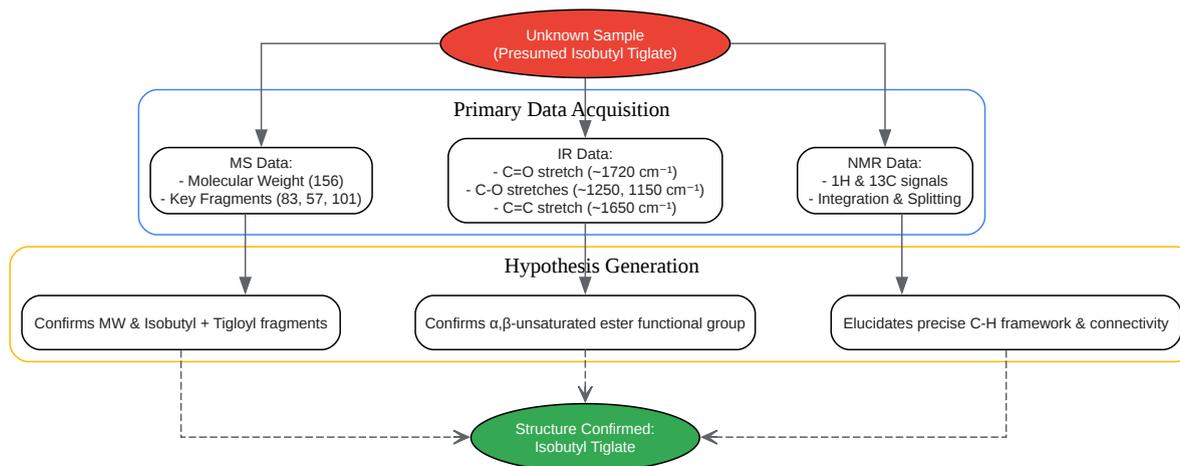
| Molecular Weight| 156.22 g/mol | PubChem[2] |

Chapter 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise carbon-hydrogen framework of an organic molecule. For **isobutyl tiglate**, both ^1H and ^{13}C NMR provide distinct, complementary information that maps the entire structure.

Workflow for NMR Analysis





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Sources

- 1. isobutyl tiglate, 61692-84-0 [thegoodscentscompany.com]
- 2. 2-Butenoic acid, 2-methyl-, 2-methylpropyl ester, (2E)- | C₉H₁₆O₂ | CID 5367806 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Butenoic acid, 2-methyl-, 2-methylpropyl ester [webbook.nist.gov]
- To cite this document: BenchChem. [Introduction: Characterizing a Key Aroma Compound]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588475#isobutyl-tiglate-spectral-data]

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